

Application Notes and Protocols for ML311

Stock Solution Preparation

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Compound of Interest

Compound Name: ML311

Cat. No.: B15583564

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **ML311** stock solutions in experimental settings. **ML311** is a potent and selective small molecule inhibitor of the Mcl-1/Bim protein-protein interaction, making it a valuable tool for research in apoptosis, cancer biology, and drug development.^[1]

Physicochemical Properties of ML311

A clear understanding of the physicochemical properties of **ML311** is essential for accurate stock solution preparation and experimental design. The key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	415.45 g/mol	[2]
Formula	C ₂₃ H ₂₄ F ₃ N ₃ O	[2]
CAS Number	315698-17-0	[2]
Appearance	Crystalline solid	[2]
Purity	≥98%	
Solubility	Soluble to 50 mM in DMSO and 50 mM in ethanol	
Storage	Store at -20°C	[2]

Protocol for Preparing a 10 mM ML311 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML311** in dimethyl sulfoxide (DMSO). This is a common starting concentration for subsequent dilutions in cell culture media for various in vitro assays.

Materials:

- **ML311** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

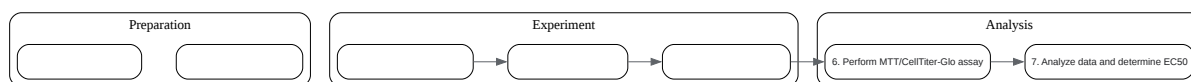
Procedure:

- Calculate the required mass of **ML311**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **ML311** can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 415.45 \text{ g/mol} = 0.41545 \text{ mg}$
 - For easier handling, it is recommended to prepare a larger volume. For example, to prepare 10 mL of a 10 mM stock solution, you would need 4.15 mg of **ML311**.
- Weighing **ML311**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **ML311** powder into the tube.
- Dissolving **ML311**:
 - Add the desired volume of anhydrous DMSO to the tube containing the **ML311** powder. For a 10 mM solution, if you weighed 4.15 mg of **ML311**, add 1 mL of DMSO.
 - Cap the tube tightly.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to ensure the **ML311** is completely dissolved.
 - Visually inspect the solution to ensure there are no undissolved particles. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage:
 - Once completely dissolved, aliquot the 10 mM **ML311** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

- Store the aliquots at -20°C for long-term storage. When stored properly, the solution is stable for an extended period.

Experimental Workflow: Cell Viability Assay Using ML311

This workflow outlines a typical experiment to assess the effect of **ML311** on the viability of an Mcl-1-dependent cancer cell line, such as the multiple myeloma cell line NCI-H929.^[1]



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Caption: A typical experimental workflow for assessing cell viability.

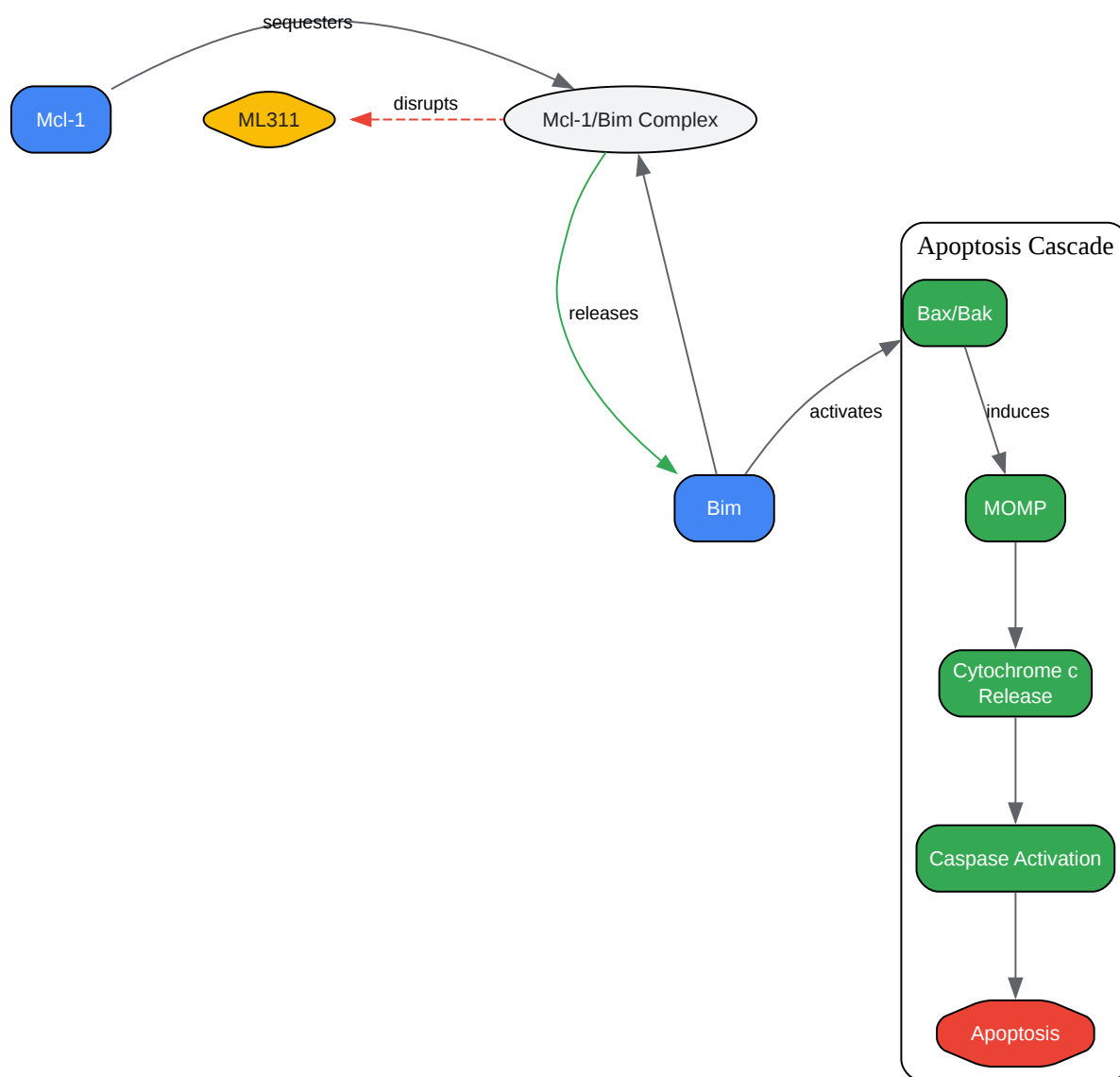
Detailed Protocol for Cell Viability Assay:

- **Cell Culture:** Culture NCI-H929 cells in appropriate media and conditions until they reach the exponential growth phase.
- **ML311 Dilutions:** Prepare a series of dilutions of the 10 mM **ML311** stock solution in cell culture medium to achieve the desired final concentrations for treatment (e.g., ranging from 0.1 µM to 100 µM).
- **Cell Seeding:** Seed the NCI-H929 cells into a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells per well).
- **Treatment:** After allowing the cells to adhere overnight, treat them with the various concentrations of **ML311**. Include a vehicle control (DMSO) at the same final concentration as in the highest **ML311** treatment.

- Incubation: Incubate the plate for a specified period, typically 48 to 72 hours, under standard cell culture conditions.
- Viability Assay: Perform a cell viability assay, such as the MTT or CellTiter-Glo® assay, according to the manufacturer's instructions.
- Data Analysis: Measure the signal (e.g., absorbance or luminescence) and normalize the data to the vehicle control. Plot the results as a dose-response curve and calculate the half-maximal effective concentration (EC50) to determine the potency of **ML311** in the specific cell line. **ML311** has demonstrated an EC50 of 1.6 μM in NCI-H929 cells.[\[1\]](#)

Mechanism of Action: ML311 Signaling Pathway

ML311 exerts its pro-apoptotic effect by selectively inhibiting the anti-apoptotic protein Mcl-1. Mcl-1 is a key regulator of the intrinsic apoptosis pathway. Under normal conditions, Mcl-1 sequesters the pro-apoptotic protein Bim, preventing it from activating the downstream effectors Bax and Bak. By binding to the BH3-binding groove of Mcl-1, **ML311** disrupts the Mcl-1/Bim interaction. This releases Bim, which can then activate Bax and Bak, leading to mitochondrial outer membrane permeabilization, cytochrome c release, caspase activation, and ultimately, apoptosis.



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Caption: The signaling pathway of **ML311**-induced apoptosis.

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References

- 1. ML311: A Small Molecule that Potently and Selectively Disrupts the Protein-Protein Interaction of Mcl-1 and Bim: A Probe for Studying Lymphoid Tumorigenesis - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Mcl-1 Integrates the Opposing Actions of Signaling Pathways That Mediate Survival and Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
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